

Introduction: The Architectural Significance of Tri(pyridin-4-yl)methanol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Tri(pyridin-4-yl)methanol

Cat. No.: B12519048

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Tri(pyridin-4-yl)methanol (CAS 108718-57-6) is a tertiary alcohol characterized by a central carbon atom bonded to three pyridin-4-yl substituents. This unique tripodal, or "trityl-type," molecular architecture makes it a compound of significant interest, particularly in the fields of supramolecular chemistry and materials science. The three pyridine rings, oriented in a propeller-like fashion, provide multiple nitrogen-based coordination sites. This pre-organization makes **Tri(pyridin-4-yl)methanol** an exemplary building block (or ligand) for the rational design and synthesis of complex, multi-dimensional structures such as coordination polymers and Metal-Organic Frameworks (MOFs).^{[1][2]}

The strategic placement of the nitrogen atoms allows it to bridge multiple metal centers simultaneously, while the central hydroxyl group offers a site for hydrogen bonding, further directing the assembly of intricate crystalline networks.^{[2][3]} This guide provides a comprehensive overview of its core properties, synthesis, and applications, offering researchers the foundational knowledge required to leverage this versatile molecule in their work.

Core Molecular and Physicochemical Properties

Understanding the fundamental properties of **Tri(pyridin-4-yl)methanol** is crucial for its effective handling, storage, and application in experimental design.

Structural and Identification Parameters

Property	Value	Source
CAS Number	108718-57-6	[4]
Molecular Formula	C ₁₆ H ₁₃ N ₃ O	[4]
Molecular Weight	263.29 g/mol	[4]
SMILES	OC(c1ccncc1)(c2ccncc2)c3ccncc3	[4]
IUPAC Name	Tri(pyridin-4-yl)methanol	N/A

```
digraph "Tri_pyridin_4_yl_methanol" {
graph [layout=neato, overlap=false, splines=true, maxiter=1000, start=123];
node [shape=plaintext, fontname="Arial", fontsize=12];
edge [fontname="Arial", fontsize=10];

// Central Carbon and Oxygen
C_central [label="C", pos="0,0!"];
O [label="O", pos="-0.8,-1.2!"];
H_0 [label="H", pos="-1.5,-1.5!"];

// Pyridine Ring 1
C1_1 [label="C", pos="1.5,0.5!"];
C1_2 [label="C", pos="2.5,1.2!"];
N1 [label="N", fontcolor="#FFFFFF", style=filled, fillcolor="#EA4335", pos="3.5,0.5!"];
C1_4 [label="C", pos="3.5,-0.5!"];
C1_5 [label="C", pos="2.5,-1.2!"];
C1_6 [label="C", pos="1.5,-0.5!"];

// Pyridine Ring 2
C2_1 [label="C", pos="-1.5,0.5!"];
C2_2 [label="C", pos="-2.5,1.2!"];
N2 [label="N", fontcolor="#FFFFFF", style=filled, fillcolor="#EA4335", pos="-3.5,0.5!"];
C2_4 [label="C", pos="-3.5,-0.5!"];
C2_5 [label="C", pos="-2.5,-1.2!"];
C2_6 [label="C", pos="-1.5,-0.5!"];

// Pyridine Ring 3
C3_1 [label="C", pos="0,1.5!"];
C3_2 [label="C", pos="0.8,2.5!"];
N3 [label="N", fontcolor="#FFFFFF", style=filled, fillcolor="#EA4335", pos="0,3.5!"];
C3_4 [label="C", pos="-0.8,3.5!"];
C3_5 [label="C", pos="-1.6,2.5!"];
C3_6 [label="C", pos="-0.8,1.5!"];

// Bonds
edge [style=solid];
C_central -- O;
O -- H_0;
```

```
// Ring 1 Bonds
C_central -- C1_1;
C1_1 -- C1_2 [style=double];
C1_2 -- N1;
N1 -- C1_4 [style=double];
C1_4 -- C1_5;
C1_5 -- C1_6 [style=double];
C1_6 -- C1_1;
```

```
// Ring 2 Bonds
C_central -- C2_1;
C2_1 -- C2_2 [style=double];
C2_2 -- N2;
N2 -- C2_4 [style=double];
C2_4 -- C2_5;
C2_5 -- C2_6 [style=double];
C2_6 -- C2_1;
```

```
// Ring 3 Bonds
C_central -- C3_1;
C3_1 -- C3_2 [style=double];
C3_2 -- N3;
N3 -- C3_4 [style=double];
C3_4 -- C3_5;
C3_5 -- C3_6 [style=double];
C3_6 -- C3_1;
}
```

Caption: Molecular structure of **Tri(pyridin-4-yl)methanol**.

Physicochemical and Spectral Data

While extensive experimental data for **Tri(pyridin-4-yl)methanol** is not widely published, key properties can be inferred from related compounds and supplier information.

Property	Value / Observation	Source / Rationale
Appearance	Expected to be a white to light yellow crystalline solid.	Based on analogous pyridyl-methanol compounds.
Solubility	Soluble in polar organic solvents like methanol and DMSO.	Inferred from its structure and data on related compounds.
Storage	Store in a dry, well-ventilated place. Keep container tightly closed at 2-8°C.	[4]
Spectral Data	NMR, HPLC, and LC-MS data are available from commercial suppliers upon request.	[4]

Expected Spectroscopic Features:

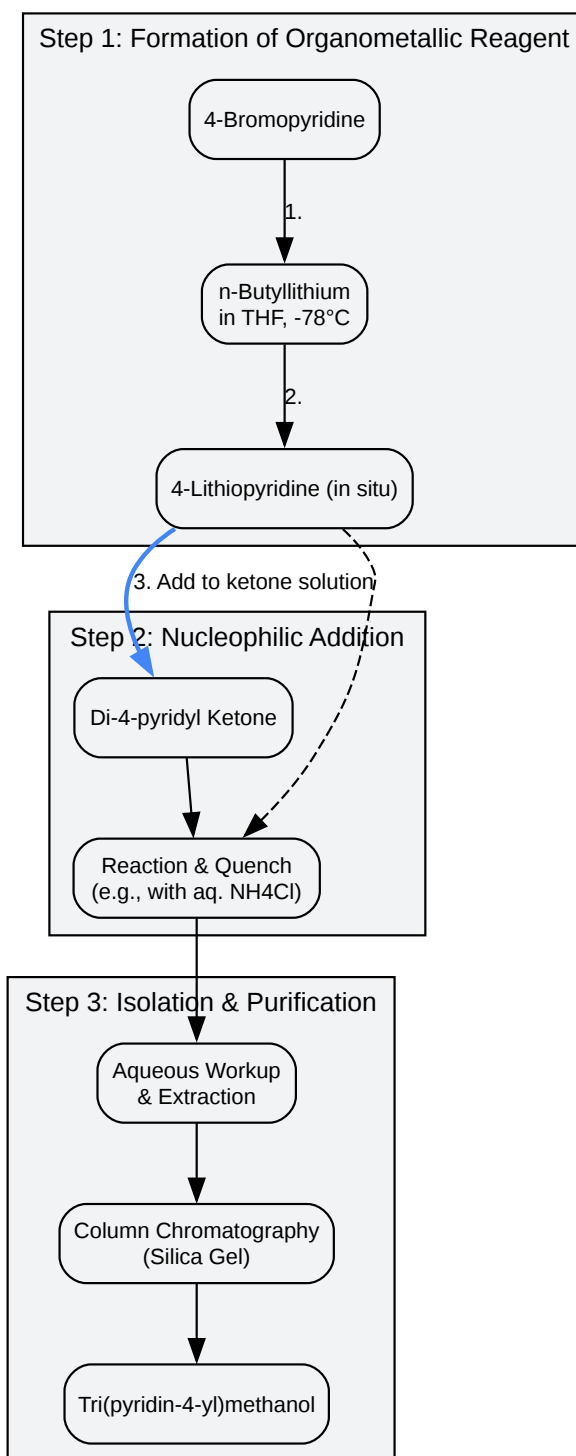
- ^1H NMR:** The proton NMR spectrum is expected to show two distinct sets of signals for the pyridine protons due to the symmetry of the molecule. A signal corresponding to the alpha-protons (adjacent to the nitrogen) would appear downfield, and a signal for the beta-protons would be slightly upfield. A singlet for the hydroxyl proton would also be present, the position of which is dependent on solvent and concentration.
- ^{13}C NMR:** The carbon NMR would similarly show distinct signals for the different carbon environments in the pyridine rings, as well as a key signal for the central sp^3 -hybridized carbon atom bonded to the oxygen.
- IR Spectroscopy:** Key stretches would include a broad O-H band (around $3200\text{--}3600\text{ cm}^{-1}$) for the hydroxyl group and characteristic C=N and C=C stretching vibrations (around $1400\text{--}1600\text{ cm}^{-1}$) from the pyridine rings.

Synthesis and Purification

A definitive, peer-reviewed synthesis protocol for **Tri(pyridin-4-yl)methanol** is not readily available in the literature. However, a plausible and robust synthetic strategy can be designed based on well-established organometallic reactions used for its isomer, tri(pyridin-3-yl)methanol, and other related carbinols.[3][5] The most logical approach involves the nucleophilic addition of a pyridyl organometallic reagent to a suitable ketone precursor.

Proposed Synthetic Pathway: Grignard or Organolithium Addition

The key transformation is the formation of the tertiary alcohol by reacting di-4-pyridyl ketone with a 4-pyridyl organometallic species.



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Sources

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- [2. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [3. senshu-u.repo.nii.ac.jp \[senshu-u.repo.nii.ac.jp\]](#)
- [4. 108718-57-6|Tri\(pyridin-4-yl\)methanol|BLD Pharm \[bldpharm.com\]](#)
- [5. CN1030387C - Preparation of 4-pyridinemethanol derivatives - Google Patents \[patents.google.com\]](#)
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